

Application Notes & Protocols: Spectrophotometric Quantification of Vilazodone Hydrochloride in Dosage Forms

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Compound of Interest

Compound Name: Vilazodone Hydrochloride

Cat. No.: B000280

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Introduction

Vilazodone Hydrochloride is an antidepressant agent used for the treatment of major depressive disorder.[1] Accurate and reliable analytical methods are crucial for the quality control of its pharmaceutical dosage forms. This document provides detailed application notes and protocols for the quantification of **Vilazodone Hydrochloride** in bulk and tablet dosage forms using UV-Visible spectrophotometry. These methods are simple, cost-effective, rapid, and suitable for routine analysis.[1][2]

Principle of the Method

The methods are based on the measurement of the ultraviolet (UV) absorption of **Vilazodone Hydrochloride** in a suitable solvent. The wavelength of maximum absorbance (λ_{max}) is determined, and a calibration curve is prepared by measuring the absorbance of a series of standard solutions of known concentrations. The concentration of **Vilazodone Hydrochloride** in the sample solution, prepared from the dosage form, is then determined by measuring its absorbance and interpolating the concentration from the calibration curve, in accordance with Beer-Lambert's law.

Quantitative Data Summary

The following tables summarize the quantitative data from various developed and validated spectrophotometric methods for the quantification of **Vilazodone Hydrochloride**.

Table 1: Method Parameters

Parameter	Method 1	Method 2	Method 3	Method 4	Method 5
Solvent	Distilled Water[1]	30% Ethanol[1]	Methanol[2][3]	Methanol[4][5]	Methanol[6]
λ_{max} (nm)	240[1]	240[1]	285[3]	241[2][4][5]	230[6]
Linearity Range ($\mu\text{g/mL}$)	2-10[1]	2-10[1]	5-60[3]	1-6[4][7]	1-3[6]
Correlation Coefficient (r^2)	0.9993[1]	0.9993[1]	> 0.999[3]	0.999[4][7]	0.999[6]

Table 2: Validation Parameters

Parameter	Method 1	Method 2	Method 3	Method 4	Method 5
Accuracy (%) Recovery)	99.49 - 100.49[1]	99.49 - 100.49[1]	> 100[3]	98.32 - 99.53[4][7]	99.78[6]
Precision (%RSD)					
- Intraday	1.47[1]	1.47[1]	< 2	< 2	< 2
- Interday	1.69[1]	1.69[1]	< 2	< 2	< 2
Limit of Detection (LOD) (µg/mL)	0.372[1]	0.372[1]	Not Reported	Not Reported	0.1601[6]
Limit of Quantification (LOQ) (µg/mL)	1.126[1]	1.126[1]	Not Reported	Not Reported	0.1146[6]

Experimental Protocols

The following are detailed methodologies for the key experiments involved in the spectrophotometric quantification of **Vilazodone Hydrochloride**.

Materials and Reagents

- **Vilazodone Hydrochloride** reference standard
- **Vilazodone Hydrochloride** tablets (e.g., 20 mg or 40 mg)[1]
- Methanol (AR grade)[2][3]
- Ethanol (AR grade)[1]
- Distilled water[1]
- Volumetric flasks

- Pipettes
- Whatman filter paper No. 41[1]
- UV-Visible Spectrophotometer (e.g., Shimadzu 1800)[1][3]

Protocol 1: Preparation of Standard Stock Solution

- Accurately weigh 10 mg of **Vilazodone Hydrochloride** reference standard.[1]
- Transfer the weighed standard into a 10 mL volumetric flask.[1]
- Dissolve the standard in a suitable solvent (e.g., 7 mL of 30% Ethanol or Methanol).[1]
- Use sonication to ensure complete dissolution.[1]
- Make up the volume to the mark with the same solvent to obtain a stock solution of 1000 µg/mL.[1]
- From this stock solution, prepare a working standard solution of 100 µg/mL by appropriate dilution.[3]

Protocol 2: Preparation of Calibration Curve

- From the working standard solution (100 µg/mL), pipette out aliquots into a series of 10 mL volumetric flasks.
- Dilute with the chosen solvent to obtain final concentrations within the desired linearity range (e.g., 2, 4, 6, 8, 10 µg/mL).[1][2]
- Measure the absorbance of each solution at the predetermined λ_{max} against a solvent blank.[1][2]
- Plot a graph of absorbance versus concentration to obtain the calibration curve.

Protocol 3: Preparation of Sample Solution from Tablet Dosage Form

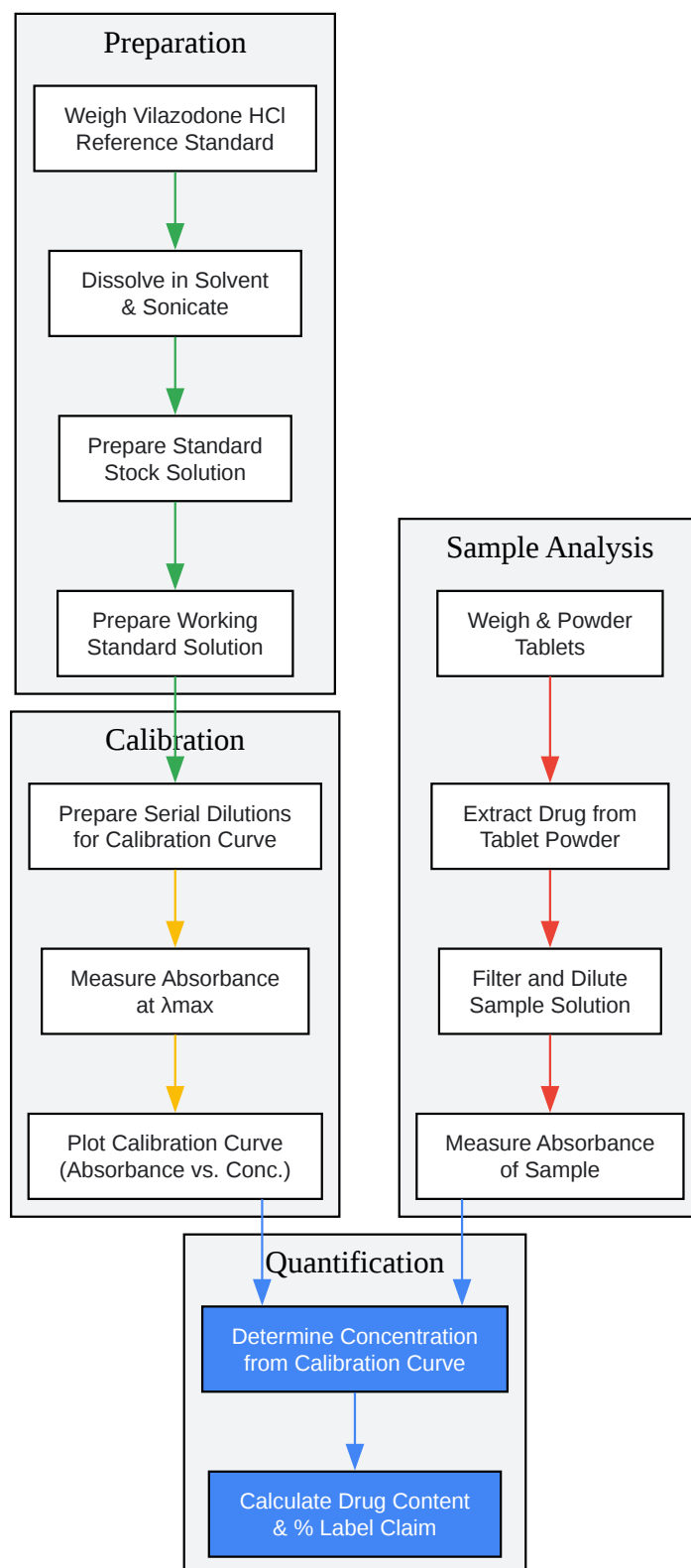
- Weigh and finely powder 20 tablets.[1]

- Accurately weigh a quantity of the tablet powder equivalent to 10 mg of **Vilazodone Hydrochloride**.[\[1\]](#)
- Transfer the powder into a 10 mL volumetric flask.[\[1\]](#)
- Add about 7 mL of the chosen solvent (e.g., 30% Ethanol) and sonicate for a sufficient time to dissolve the drug.[\[1\]](#)
- Make up the volume to the mark with the solvent.[\[1\]](#)
- Filter the solution through Whatman filter paper No. 41.[\[1\]](#)
- Further dilute the filtrate with the solvent to obtain a final concentration within the linearity range of the method (e.g., 8 µg/mL).[\[1\]](#)

Protocol 4: Quantification of **Vilazodone Hydrochloride** in the Sample

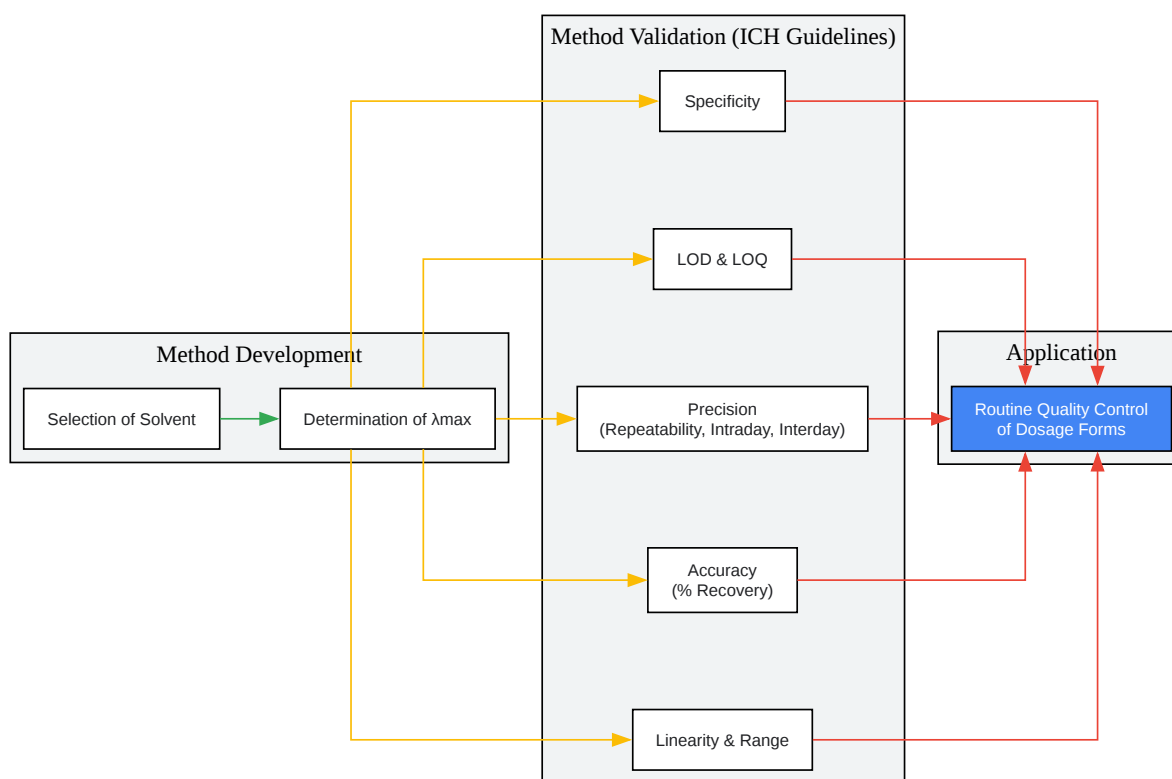
- Measure the absorbance of the final sample solution at the λ_{max} against the solvent blank.
- Determine the concentration of **Vilazodone Hydrochloride** in the sample solution by interpolating from the calibration curve or using the regression equation.
- Calculate the amount of **Vilazodone Hydrochloride** per tablet and the percentage label claim.

Visualizations



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Caption: Experimental workflow for spectrophotometric quantification.



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